

Personal protective equipment for handling m-Tolualdehyde

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Compound of Interest

Compound Name: *m*-Tolualdehyde

Cat. No.: B113406

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Essential Safety and Handling Guide for m-Tolualdehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **m-Tolualdehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Physicochemical and Safety Data

A summary of key quantitative data for **m-Tolualdehyde** is presented below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C8H8O	[1][2][3]
Molecular Weight	120.15 g/mol	[3][4]
Appearance	Clear, colorless to dark yellow liquid	
Boiling Point	199 °C (at 760 mmHg)	
Melting Point	< 25 °C	
Flash Point	78 °C / 172.4 °F (closed cup)	
Density	1.019 g/mL at 25 °C	
Solubility in Water	Insoluble or slightly soluble	
Vapor Density	4.14	

Hazard Identification and Personal Protective Equipment (PPE)

m-Tolualdehyde is classified as a combustible liquid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. Adherence to proper PPE protocols is mandatory to minimize exposure risks.

PPE Category	Recommended Equipment
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be necessary.
Skin	Wear appropriate protective gloves to prevent skin exposure. Nitrile or other chemically resistant gloves are recommended. Wear appropriate protective clothing to prevent skin exposure, such as a lab coat or a full suit protecting against chemicals.
Respiratory	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge should be used.

Operational Plan for Handling m-Tolualdehyde

A systematic approach to handling **m-Tolualdehyde** from receipt to disposal is critical for laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other sources of ignition.

- Store away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents. The material is air-sensitive and should be stored under an inert gas like nitrogen.

2. Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation.
- Wash hands thoroughly after handling.

3. Accidental Release Measures:

- In case of a spill, immediately evacuate the area and remove all sources of ignition.
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material, such as dry sand or earth, and place it into a chemical waste container.
- Use spark-proof tools for cleanup.

4. First Aid Procedures:

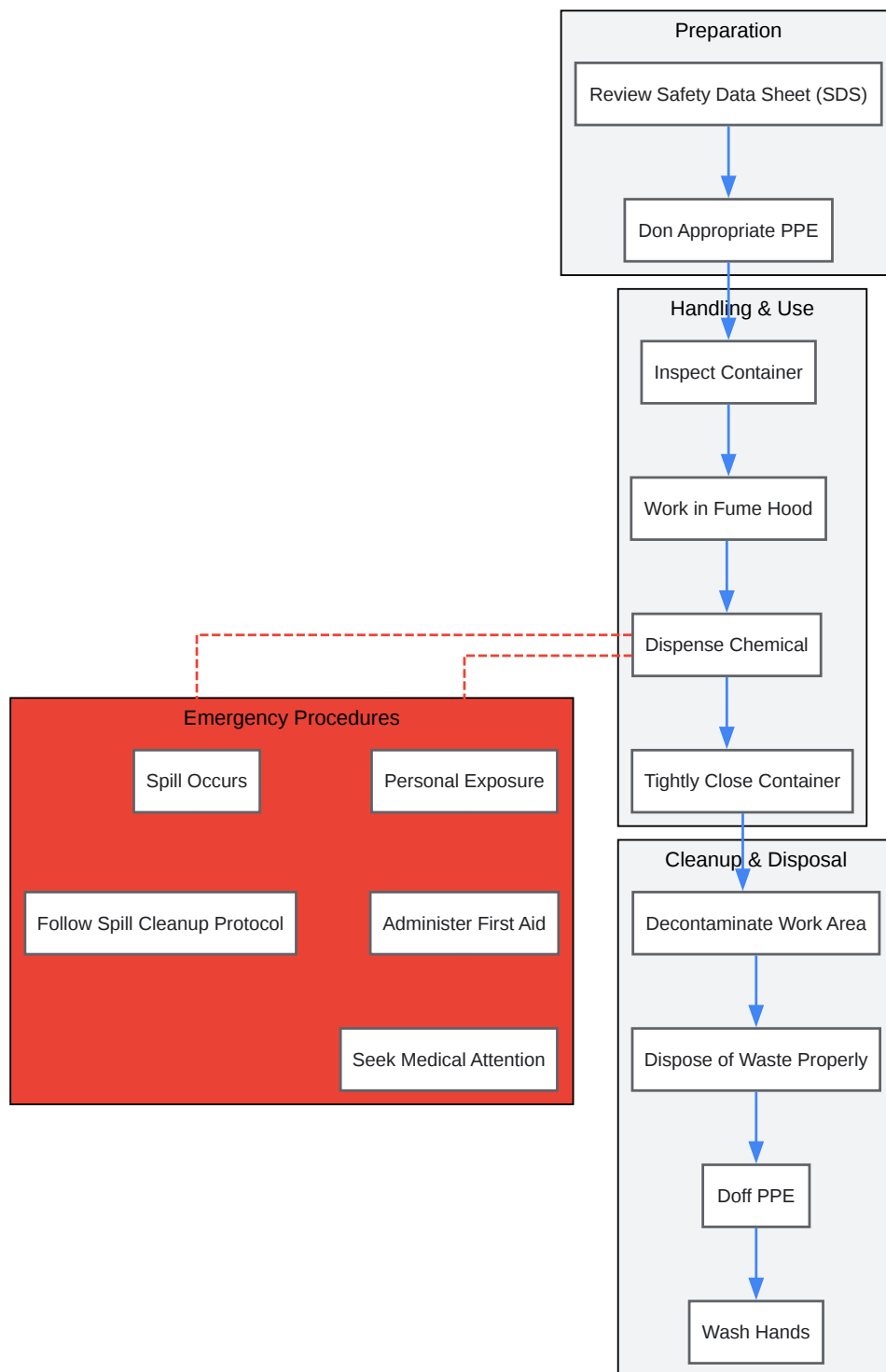
Exposure Route	First Aid Measures
Ingestion	If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Skin	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. Wash clothing before reuse.
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.

5. Disposal Plan:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Contents and containers should be disposed of at an approved waste disposal plant.
- Do not allow the product to enter drains.
- Empty containers may retain product residue and can be hazardous.

Experimental Workflow: Safe Handling of m-Tolualdehyde

The following diagram illustrates the logical workflow for the safe handling of **m-Tolualdehyde** in a laboratory setting.



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Caption: Workflow for Safe Handling of **m-Tolualdehyde**.

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